

Application Notes and Protocols: Cadmium Diethyldithiocarbamate as a Rubber Accelerator

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Compound of Interest

Compound Name: Cadmium diethyldithiocarbamate

Cat. No.: B081976

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **cadmium diethyldithiocarbamate**, a potent ultra-accelerator for the vulcanization of various rubber compounds. This document details its chemical and physical properties, a typical synthesis protocol, and its application in rubber formulations, with a specific focus on enhancing heat resistance in nitrile rubber. Experimental protocols for rubber compounding and testing are also provided to guide researchers in their evaluations.

Chemical and Physical Properties

Cadmium diethyldithiocarbamate (CDD) is an organometallic compound recognized for its efficacy as a primary accelerator in the vulcanization of natural rubber, styrene-butadiene rubber (SBR), and particularly in specialty elastomers like ethylene-propylene-diene monomer (EPDM) and nitrile-butadiene rubber (NBR).^{[1][2]} It belongs to the dithiocarbamate class of accelerators, which are known for their ultra-fast cure rates at low temperatures.^[2]

Property	Value
Chemical Name	Cadmium bis(diethyldithiocarbamate)
CAS Number	14239-68-0
Molecular Formula	C ₁₀ H ₂₀ CdN ₂ S ₄
Molecular Weight	408.95 g/mol [3]
Appearance	White to cream-colored solid/powder[4]
Melting Point	63-69 °C (decomposes)[4]
Density	1.48 g/cm ³ [4]
Solubility	Insoluble in water; soluble in some organic solvents.

Synthesis Protocol

A standard laboratory synthesis of **cadmium diethyldithiocarbamate** involves the precipitation of the cadmium salt from an aqueous solution of sodium diethyldithiocarbamate.

Materials:

- Diethylamine
- Carbon disulfide
- Sodium hydroxide
- Cadmium salt (e.g., cadmium chloride or cadmium acetate)
- Distilled water
- Ethanol

Procedure:

- In a well-ventilated fume hood, dissolve diethylamine in ethanol.

- Slowly add carbon disulfide to the solution while stirring continuously. An exothermic reaction will occur.
- Add a solution of sodium hydroxide dropwise to the reaction mixture to form sodium diethyldithiocarbamate.
- In a separate beaker, prepare an aqueous solution of a cadmium salt.
- Slowly add the cadmium salt solution to the sodium diethyldithiocarbamate solution with vigorous stirring.
- A white to cream-colored precipitate of **cadmium diethyldithiocarbamate** will form immediately.
- Continue stirring for 30 minutes to ensure complete precipitation.
- Collect the precipitate by filtration and wash it thoroughly with distilled water to remove any unreacted salts.
- Dry the product in a vacuum oven at a low temperature.

Application as a Rubber Accelerator

Cadmium diethyldithiocarbamate is a highly active, ultra-fast accelerator. It is particularly effective in providing excellent heat resistance to nitrile rubber compounds when used in a cadmium/magnesium curing system.[1] Dithiocarbamate accelerators require activators such as zinc oxide and stearic acid to achieve optimal performance.[2]

Recommended Formulation for Heat-Resistant Nitrile Rubber

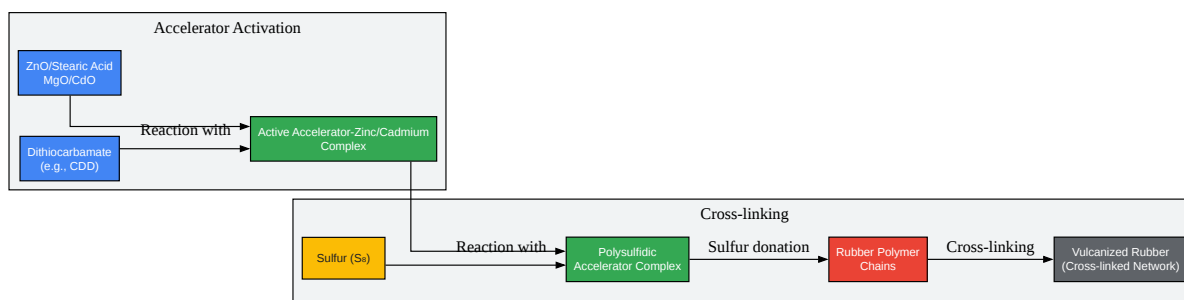
The following formulation is recommended for achieving high-temperature resistance in nitrile rubber applications:

Ingredient	Parts per Hundred Rubber (phr)
Nitrile-Butadiene Rubber (NBR)	100.0
Magnesium Oxide (MgO)	5.0
Cadmium Oxide (CdO)	5.0
2-Mercaptobenzothiazyl Disulfide (MBTS)	1.0
Tetramethylthiuram Disulfide (TMTD)	1.0
Cadmium Diethyldithiocarbamate (CDD)	2.5
Other common additives (e.g., carbon black, plasticizers, antioxidants)	As required

Source:[1]

Vulcanization Signaling Pathway

The vulcanization process is a complex series of chemical reactions that create cross-links between polymer chains, imparting strength and elasticity to the rubber. The signaling pathway below illustrates the general mechanism of accelerated sulfur vulcanization.



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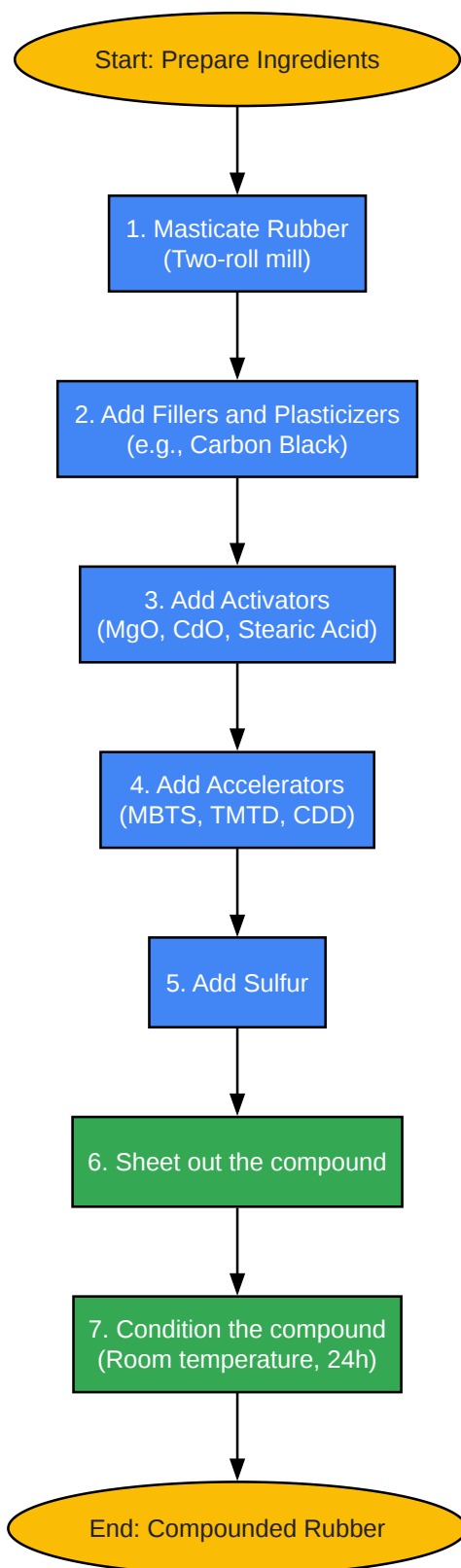
Caption: General signaling pathway for accelerated sulfur vulcanization.

Experimental Protocols

The following protocols are based on ASTM standards and are recommended for evaluating the performance of **cadmium diethyldithiocarbamate** in a rubber formulation.

Rubber Compounding

This protocol outlines the procedure for mixing the rubber compound.



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Caption: Experimental workflow for rubber compounding.

Procedure (based on ASTM D3182):

- Mastication: Masticate the raw nitrile rubber on a two-roll mill until a cohesive band is formed.
- Incorporation of Ingredients: Add the compounding ingredients in the following order, ensuring complete dispersion after each addition:
 - Magnesium oxide and cadmium oxide
 - Other fillers and plasticizers (if any)
 - MBTS, TMTD, and **Cadmium Diethyldithiocarbamate**
 - Sulfur (add last to prevent scorching)
- Homogenization: Continue mixing until the compound is uniform.
- Sheetting: Sheet the compounded rubber from the mill at a thickness suitable for molding.
- Conditioning: Store the compounded rubber at room temperature for at least 24 hours before testing.

Cure Characteristics Analysis

This protocol describes the use of a Moving Die Rheometer (MDR) to determine the vulcanization characteristics of the rubber compound.

Procedure (based on ASTM D5289):

- Sample Preparation: Cut a sample of the uncured rubber compound of the appropriate size for the MDR.
- Test Parameters: Set the test temperature (e.g., 160°C), oscillation frequency, and strain.
- Measurement: Place the sample in the MDR and start the test. The instrument will measure the torque as a function of time.
- Data Analysis: From the resulting rheometer curve, determine the following parameters:

- Minimum Torque (ML): An indicator of the viscosity of the uncured compound.
- Maximum Torque (MH): An indicator of the stiffness of the fully cured compound.
- Scorch Time (ts2): The time at which the torque increases by 2 units from the minimum, indicating the onset of vulcanization.
- Optimum Cure Time (t90): The time required to reach 90% of the maximum torque.

Physical Property Testing

This protocol outlines the procedure for evaluating the tensile properties of the vulcanized rubber.

Procedure (based on ASTM D412):

- Vulcanization: Cure sheets of the compounded rubber in a compression molding press at the predetermined optimum cure time and temperature.
- Specimen Preparation: Die-cut dumbbell-shaped test specimens from the cured sheets.
- Tensile Testing: Use a tensile testing machine to stretch the specimens at a constant rate until they break.
- Data Analysis: From the stress-strain curve, determine the following properties:
 - Tensile Strength: The maximum stress applied to the specimen at the point of rupture.
 - Modulus: The stress at a specific elongation (e.g., 100%, 300%).
 - Elongation at Break: The percentage increase in length of the specimen at the point of rupture.

Safety and Handling

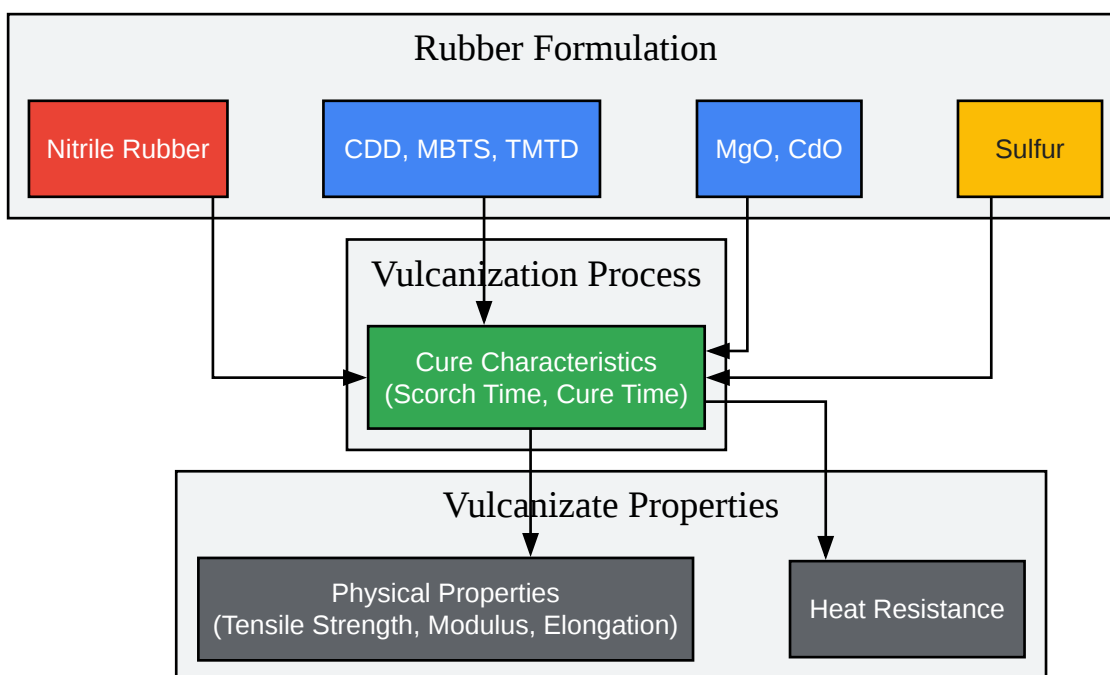
Cadmium diethyldithiocarbamate is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation. It is also a suspected human carcinogen.^[1]

Precautions:

- Handle in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.

Logical Relationships of Properties

The following diagram illustrates the logical relationships between the components of the rubber formulation, the vulcanization process, and the final properties of the vulcanized rubber.



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Caption: Logical relationships of rubber formulation and properties.

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